

# C.I. Acid Green 28 technical data sheet

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## Compound of Interest

Compound Name: Acid Green 28

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## An In-depth Technical Guide to C.I. Acid Green 28

This technical guide provides a comprehensive overview of C.I. **Acid Green 28**, a widely used acid dye. The information is tailored for researchers, scientists, and professionals in drug development and related fields who require detailed technical specifications and experimental methodologies.

## Chemical and Physical Properties

C.I. **Acid Green 28** is an anionic dye belonging to the anthraquinone class.<sup>[1]</sup> It is primarily used for dyeing protein fibers such as wool and silk, as well as polyamides.<sup>[1][2][3]</sup> The dye is known for its vibrant green hue and good fastness properties.<sup>[3]</sup>

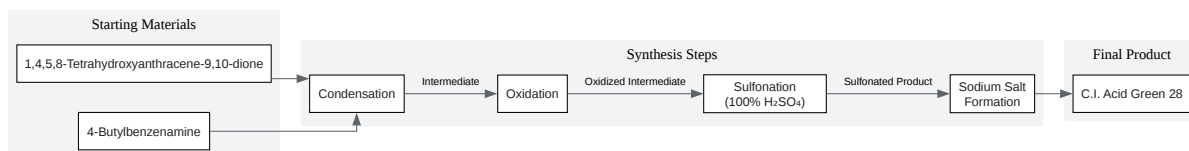
Table 1: General and Physical Properties of C.I. **Acid Green 28**

Property	Value	Reference
C.I. Name	Acid Green 28	[2]
CAS Number	12217-29-7	[1][2]
Molecular Formula	C <sub>34</sub> H <sub>32</sub> N <sub>2</sub> Na <sub>2</sub> O <sub>10</sub> S <sub>2</sub>	[1][2]
Molecular Weight	738.74 g/mol	[1][2]
Appearance	Green Powder	[2]
Solubility in Water	20 g/L (at 90°C)	[3]
Insolubility in Water	≤1%	[2]
Moisture Content	≤7%	[2]

## Manufacturing Process

The synthesis of C.I. **Acid Green 28** involves a multi-step chemical process. A general outline of the manufacturing method is as follows:

- Condensation: 1,4,5,8-Tetrahydroxyanthracene-9,10-dione is condensed with 4-Butylbenzenamine.[1]
- Oxidation: The resulting intermediate undergoes an oxidation step.[1]
- Sulfonation: The oxidized product is then sulfonated using 100% sulfuric acid.[1]
- Salt Formation: Finally, the sulfonated product is converted into its sodium salt to yield the final dye.[1]



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A simplified workflow for the synthesis of C.I. **Acid Green 28**.

## Application and Fastness Properties

C.I. **Acid Green 28** is primarily applied to wool, silk, and polyamide fabrics through a dyeing process conducted in an acidic bath.[4] The dye forms ionic bonds with the amino groups present in these protein and polyamide fibers.[4] The fastness properties of the dyed materials are crucial for their end-use performance.

Table 2: Fastness Properties of C.I. **Acid Green 28** on Wool Fabric

Fastness Test	Fading Grade	Staining Grade	Reference
Light Fastness	6	-	[2]
Soaping Fastness	3-4	4-5	[2]
Perspiration Fastness	4-5	-	[2]
Carbonization	5	-	[2]
Crabbing	5	1	[2]

Grades are based on a scale of 1 to 5 (or 1 to 8 for light fastness), where a higher number indicates better fastness.

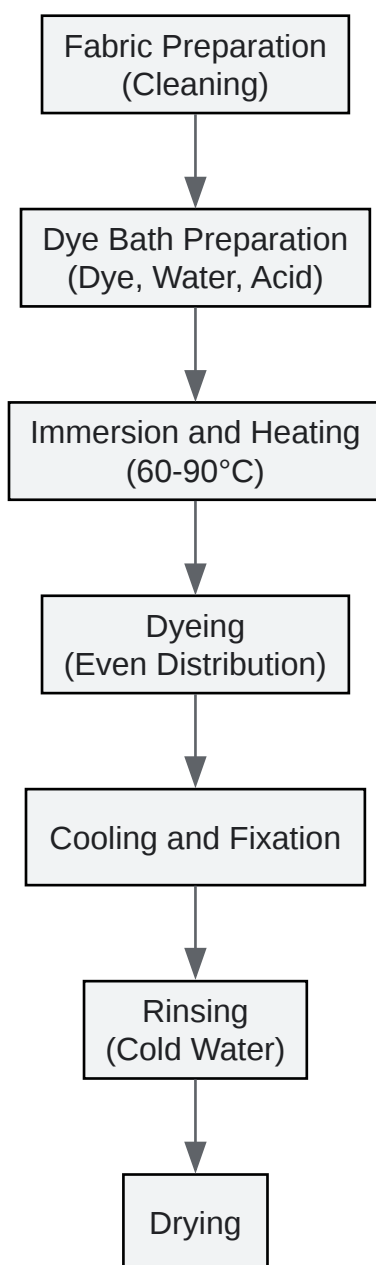
## Experimental Protocols

The following sections outline the methodologies for key experiments related to the application and testing of C.I. **Acid Green 28**.

## General Dyeing Protocol for Wool and Silk

This protocol describes a typical laboratory procedure for dyeing wool or silk with acid dyes like C.I. **Acid Green 28**.

- **Fabric Preparation:** The wool or silk fabric is thoroughly cleaned to remove any impurities that could interfere with dye uptake.<sup>[5]</sup>
- **Dye Bath Preparation:** The required amount of C.I. **Acid Green 28** is dissolved in warm water. An acid, typically acetic acid or citric acid, is added to the dyebath to achieve an acidic pH (around 4-5).<sup>[5]</sup>
- **Dyeing Process:** The fabric is immersed in the dyebath. The temperature is gradually raised to 60-90°C and maintained for a set period, with occasional stirring to ensure even dyeing.<sup>[5]</sup>
- **Fixation and Rinsing:** The fabric is slowly cooled to allow the dye to fix onto the fibers. It is then rinsed thoroughly with cold water to remove any unfixed dye.<sup>[5]</sup>



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General experimental workflow for dyeing textiles with acid dyes.

## Light Fastness Testing (ISO 105-B02)

This test determines the resistance of the color of textiles to the action of an artificial light source representative of natural daylight.[6]

- Specimen Preparation: A specimen of the dyed textile is prepared.

- **Exposure:** The specimen is exposed to a xenon arc lamp under controlled conditions, alongside a set of blue wool references (graded 1 to 8 for increasing fastness).[6][7][8]
- **Assessment:** The change in color of the test specimen is periodically compared with the fading of the blue wool references.[6] The light fastness rating is the number of the blue wool reference that shows a similar change in color.[9]

## Perspiration Fastness Testing (ISO 105-E04)

This method assesses the resistance of the color of textiles to the effects of human perspiration.[10][11]

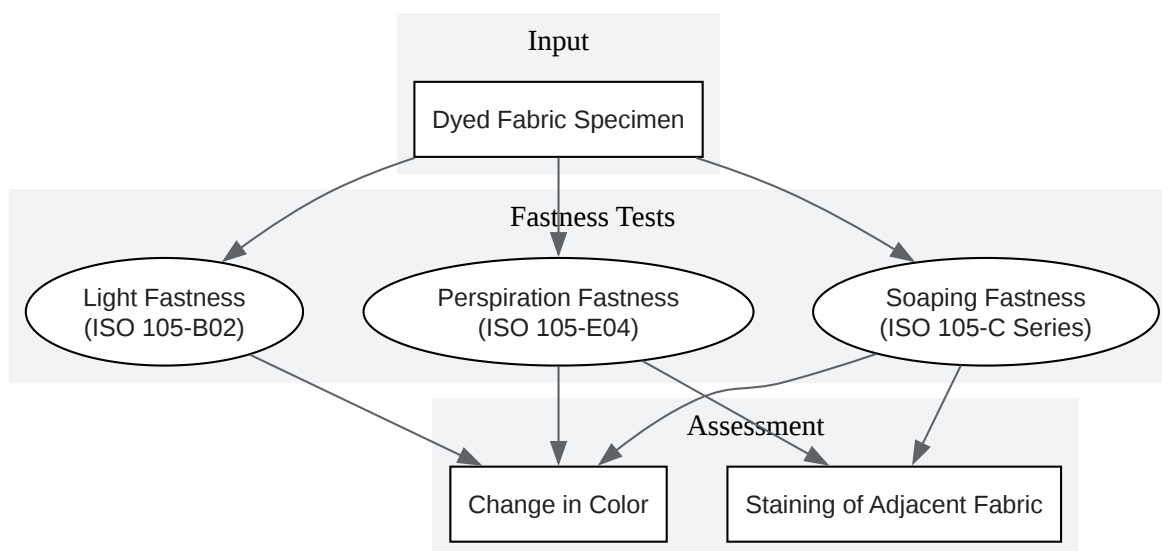
- **Solution Preparation:** Two simulated perspiration solutions are prepared: one acidic and one alkaline.[12][13]
- **Specimen Treatment:** A composite specimen, consisting of the dyed textile in contact with a multifiber adjacent fabric, is immersed in each solution.[10]
- **Incubation:** The wet composite specimens are placed between plates under a specified pressure in a testing device and incubated in an oven at a set temperature (e.g., 37°C) for a specific duration.[13][14]
- **Drying and Assessment:** The specimens and adjacent fabrics are dried separately. The change in color of the specimen and the staining of the adjacent fabric are assessed using grey scales.[10]

## Soaping (Washing) Fastness Testing (ISO 105-C Series)

This test evaluates the resistance of the color of textiles to washing. A related test for resistance to water is ISO 105-E01.

- **Composite Specimen Preparation:** The dyed textile specimen is attached to a specified adjacent fabric.
- **Washing:** The composite specimen is washed in a soap or detergent solution under specified conditions of temperature, time, and mechanical agitation.[15]
- **Rinsing and Drying:** The specimen is rinsed and dried.

- Evaluation: The change in the color of the specimen and the degree of staining on the adjacent fabric are evaluated using grey scales.[15]



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Logical relationship between the dyed fabric and fastness test assessments.

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